

Essential Safety and Operational Guide for Handling 1,3-Butanedithiol

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Compound of Interest

Compound Name: 1,3-Butanedithiol

Cat. No.: B1597265

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,3-Butanedithiol** in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

1,3-Butanedithiol is a thiol compound with a characteristic strong, unpleasant odor.^[1] Understanding its physical and chemical properties is crucial for safe handling.

Property	Value
Molecular Formula	C4H10S2[2][3]
Molecular Weight	122.25 g/mol [2]
Appearance	Liquid[2]
Odor	Meaty, garlic, sulfurous, onion-like, spicy[2][4]
Boiling Point	91-93 °C at 30 mm Hg[2][4]
Density	1.023 g/mL at 25 °C[2][4]
Flash Point	150 °F (65.6 °C)[2]
Vapor Pressure	1.15 mmHg at 25°C[2]
Solubility	Insoluble in water; miscible in fat.[3]

Hazard Identification and Personal Protective Equipment (PPE)

Thiol compounds, including **1,3-Butanedithiol**, are potential skin and eye irritants and may cause respiratory irritation upon inhalation.[1][5] Adherence to the following PPE protocols is mandatory.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields, or a face shield.[1][5]	Protects against splashes and aerosols.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Double-gloving is recommended.[1][5]	Prevents direct skin contact.[5] No specific breakthrough time data is available, so frequent glove changes are recommended.[6]
Skin and Body Protection	Flame-resistant lab coat, worn and kept fastened.[1][5]	Prevents skin contact and contamination of personal clothing.[5]
Respiratory Protection	All work must be conducted in a well-ventilated area, preferably under a certified chemical fume hood.[1][5][6]	Minimizes inhalation of vapors or aerosols.[5]

Operational and Handling Plan

A systematic approach to handling **1,3-Butanedithiol** is essential to minimize exposure and ensure laboratory safety.

Preparation:

- **Verify Engineering Controls:** Ensure a certified chemical fume hood is operational.[5] Confirm that a safety shower and eyewash station are readily accessible.[5]
- **Prepare Workspace:** All necessary glassware and equipment should be prepared and placed within the chemical fume hood before starting work.
- **Waste Containers:** Have designated and clearly labeled hazardous waste containers ready for both liquid and solid chemical waste.[5]

Handling Procedure:

- Don PPE: Put on all required personal protective equipment as outlined in the table above before handling the chemical.[\[5\]](#)
- Equilibration: Allow the **1,3-Butanedithiol** container to reach room temperature before opening to prevent moisture condensation.[\[5\]](#)
- Inert Atmosphere: To minimize air exposure and potential oxidation, consider handling the compound under an inert atmosphere (e.g., argon or nitrogen).[\[5\]](#)
- Transferring: Use non-sparking tools and ground and bond containers when transferring material to prevent static discharge.[\[6\]](#)

Emergency Procedures

Spill Response:

- Small Spill (inside a fume hood):
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand.[\[6\]](#)
 - Collect the absorbent material into a sealed, labeled container for hazardous waste disposal.[\[6\]](#)
- Large Spill:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[7\]](#)

- Following Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[7\]](#)
- Following Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[7\]](#)
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[7\]](#)

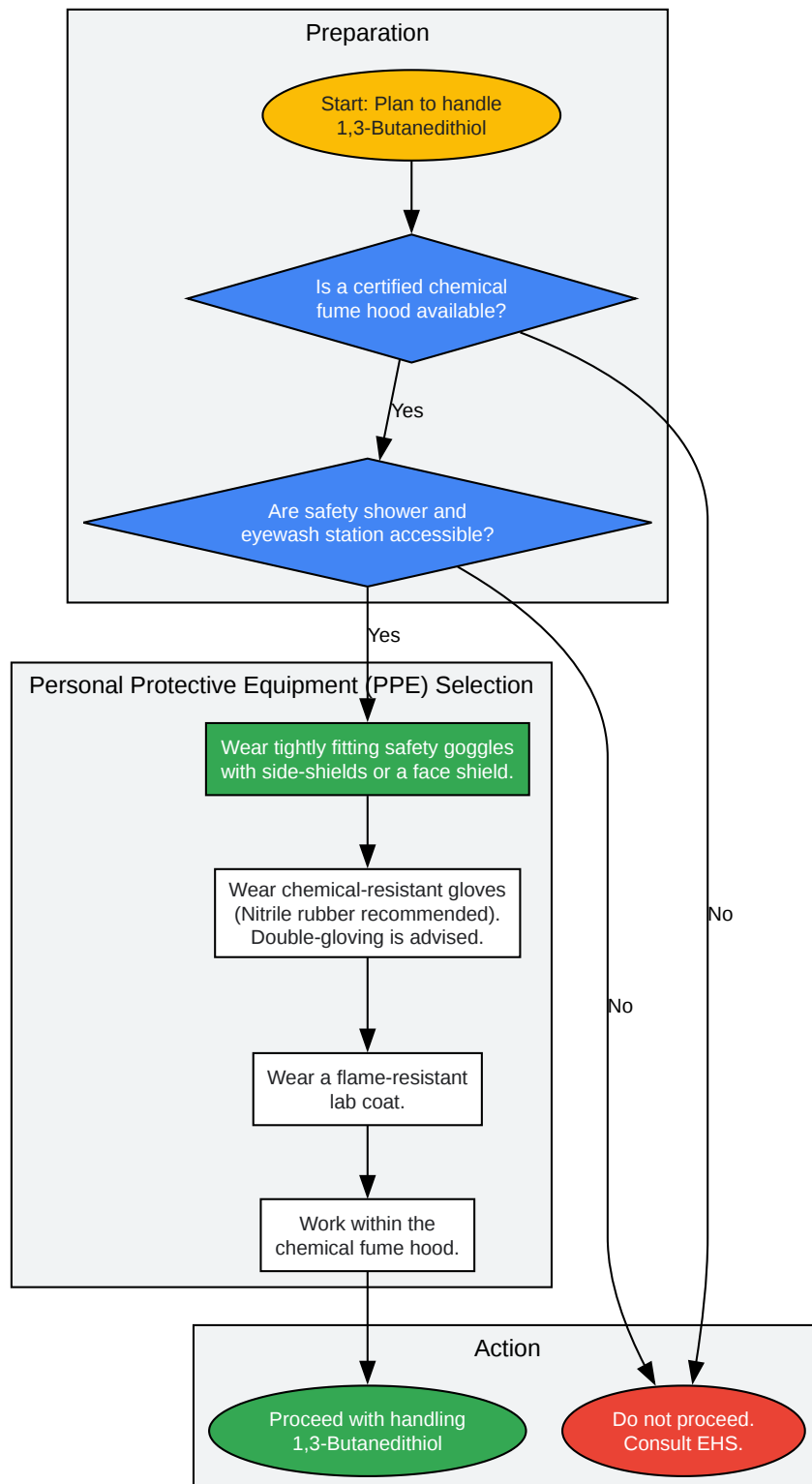
Disposal Plan

Proper disposal of **1,3-Butanedithiol** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Liquid Waste	Collect all 1,3-Butanedithiol waste in a dedicated, sealed, and clearly labeled hazardous waste container. The label must explicitly state that the container holds thiol-containing waste. [1] [5]
Solid Waste	Contaminated items such as gloves, pipette tips, and paper towels should be placed in a sealed plastic bag. This bag should then be placed in a designated solid hazardous waste container. [1] [5]

All chemical waste must be disposed of through a licensed contractor, following all institutional and governmental regulations.[\[5\]](#)

Workflow for PPE Selection when Handling 1,3-Butanedithiol

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **1,3-Butanedithiol**.

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References

- 1. benchchem.com [benchchem.com]
- 2. Cas 24330-52-7, 1,3-BUTANEDITHIOL | lookchem [lookchem.com]
- 3. 1,3-Butanedithiol | C₄H₁₀S₂ | CID 520119 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,3-BUTANEDITHIOL | 24330-52-7 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. chemicalbook.com [chemicalbook.com]
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